

Protocol for the Preparation of 4-Methoxyphenylacetonitrile-d4 Stock Solutions

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Compound of Interest

Compound Name: 4-Methoxyphenylacetonitrile-d4

Cat. No.: B12388655

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Application Note

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a detailed protocol for the preparation of stock solutions of **4-Methoxyphenylacetonitrile-d4**. This deuterated standard is a critical reagent in various analytical applications, particularly in mass spectrometry-based quantitative analysis, where it serves as an internal standard. Accurate preparation of stock solutions is paramount for experimental reproducibility and data integrity. This protocol outlines the necessary materials, safety precautions, and step-by-step procedures for preparing high-concentration primary stock solutions and subsequent working solutions.

Compound Information and Data

A summary of the key chemical and physical properties of **4-Methoxyphenylacetonitrile-d4** and its non-deuterated analog is provided in the table below.

Property	4-Methoxyphenylacetonitrile-d4	4-Methoxyphenylacetonitrile
Molecular Formula	C ₉ D ₄ H ₅ NO	C ₉ H ₉ NO
Molecular Weight	151.20 g/mol [1][2][3]	147.17 g/mol [4]
CAS Number	1219798-74-9[1][2][3]	104-47-2[4]
Appearance	Colorless to light yellow liquid	Colorless to yellow liquid[5]
Purity	Isotopic: ≥98 atom % D; Chemical: ≥98%[2]	Typically ≥97%
Solubility (non-deuterated)	Soluble in ethyl alcohol, ethyl ether, chloroform, acetone, and toluene.[5] Miscible in isopropanol.[5]	Soluble in ethyl alcohol, ethyl ether, chloroform, acetone, and toluene.[5] Miscible in isopropanol.[5]
Storage Conditions	Store at room temperature, protected from light and moisture.[1][2]	Store below +30°C.[6]

Health and Safety Precautions

4-Methoxyphenylacetonitrile is toxic if swallowed.[4][7] Standard laboratory safety practices should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. All handling of the compound and its solutions should be performed in a well-ventilated fume hood.

Experimental Protocol: Stock Solution Preparation

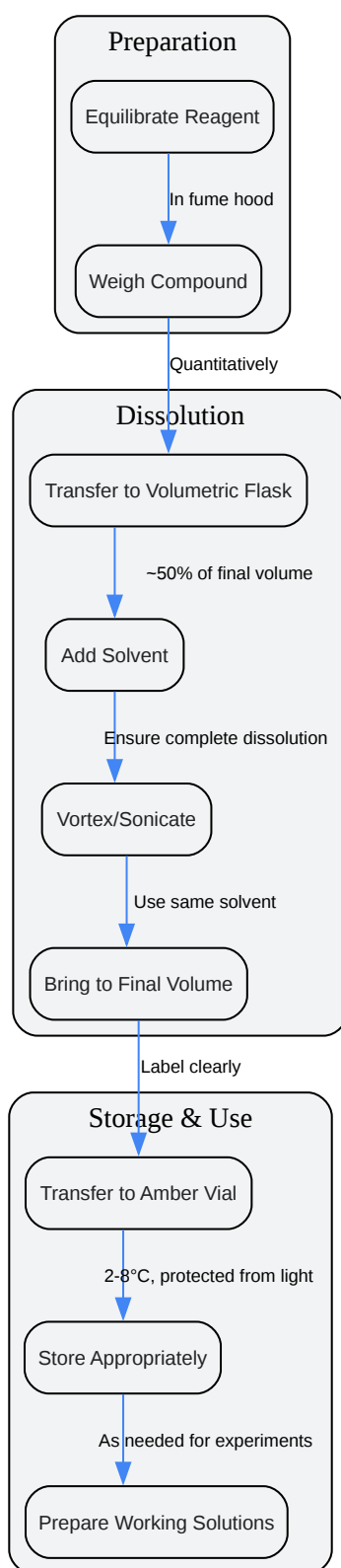
This protocol describes the preparation of a 1 mg/mL primary stock solution of **4-Methoxyphenylacetonitrile-d4** in a suitable organic solvent. This stock solution can then be used to prepare more dilute working solutions.

Materials:

- **4-Methoxyphenylacetonitrile-d4** solid

- High-purity solvent (e.g., methanol, acetonitrile, or acetone)
- Analytical balance
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Micropipettes
- Amber glass vials for storage

Workflow for Stock Solution Preparation:



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Caption: Workflow for preparing **4-Methoxyphenylacetonitrile-d4** stock solutions.

Procedure:

- **Equilibration:** Allow the container of **4-Methoxyphenylacetonitrile-d4** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- **Weighing:** In a fume hood, accurately weigh the desired amount of **4-Methoxyphenylacetonitrile-d4** using an analytical balance. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the compound.
- **Dissolution:** a. Carefully transfer the weighed compound into a clean, dry Class A volumetric flask of the desired volume (e.g., 1 mL). b. Add approximately half of the final volume of the chosen solvent (e.g., 0.5 mL of methanol for a 1 mL final volume). c. Cap the flask and vortex or sonicate until the solid is completely dissolved. d. Carefully add the solvent to the calibration mark on the volumetric flask. e. Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Storage:** a. Transfer the prepared stock solution to a clean, amber glass vial to protect it from light. b. Label the vial clearly with the compound name, concentration, solvent, and date of preparation. c. For short-term storage, it is recommended to store the solution at 2-8°C.[8] For long-term storage, refer to the manufacturer's recommendations. The stability of the compound in solution should be monitored, and it is advisable to prepare fresh solutions periodically.[1]

Preparation of Working Solutions

Working solutions of lower concentrations can be prepared by diluting the primary stock solution. For example, to prepare 1 mL of a 10 µg/mL working solution from a 1 mg/mL stock solution:

- Pipette 10 µL of the 1 mg/mL primary stock solution into a 1 mL volumetric flask.
- Add the appropriate solvent to the calibration mark.
- Cap and invert the flask several times to ensure homogeneity.
- Store the working solution under the same conditions as the primary stock solution. It is recommended to prepare working solutions fresh on the day of use.

Conclusion

This protocol provides a comprehensive guide for the safe and accurate preparation of **4-Methoxyphenylacetonitrile-d4** stock solutions. Adherence to these procedures will ensure the quality and reliability of experimental results that depend on the use of this deuterated internal standard.

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